

understanding phalloidin conjugates for cell imaging

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Compound of Interest

Compound Name: *Phalloidin*

Cat. No.: *B1196438*

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An In-depth Technical Guide to Phalloidin Conjugates for Cellular Imaging

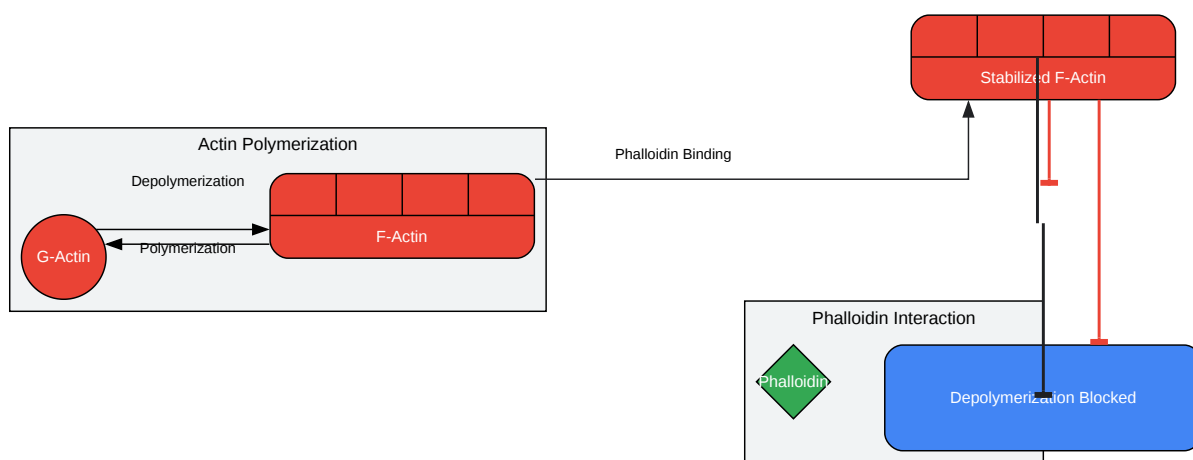
Introduction: Visualizing the Cellular Skeleton

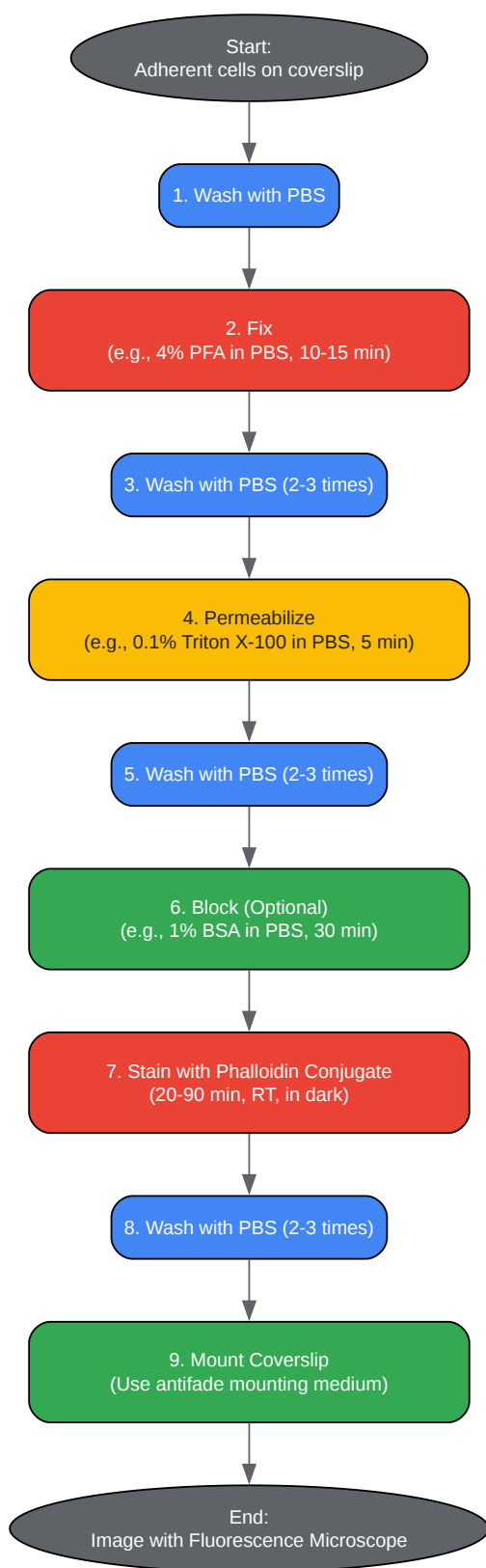
The actin cytoskeleton is a dynamic and essential network of protein filaments within eukaryotic cells, crucial for processes ranging from cell motility and shape determination to intracellular transport and signal transduction.[1][2][3] Composed of filamentous actin (F-actin), this structure's intricate organization is a key indicator of cellular health and function. Phalloidin, a bicyclic heptapeptide toxin isolated from the *Amanita phalloides* mushroom, is a cornerstone tool for visualizing F-actin.[4][5] When conjugated to fluorescent dyes, phalloidin becomes a highly specific and high-affinity probe, enabling detailed high-resolution imaging of the actin cytoskeleton in fixed and permeabilized cells, tissue sections, and cell-free preparations.[6][7][8] This guide provides a comprehensive technical overview of phalloidin conjugates, their mechanism, application protocols, and the cellular pathways they help to elucidate.

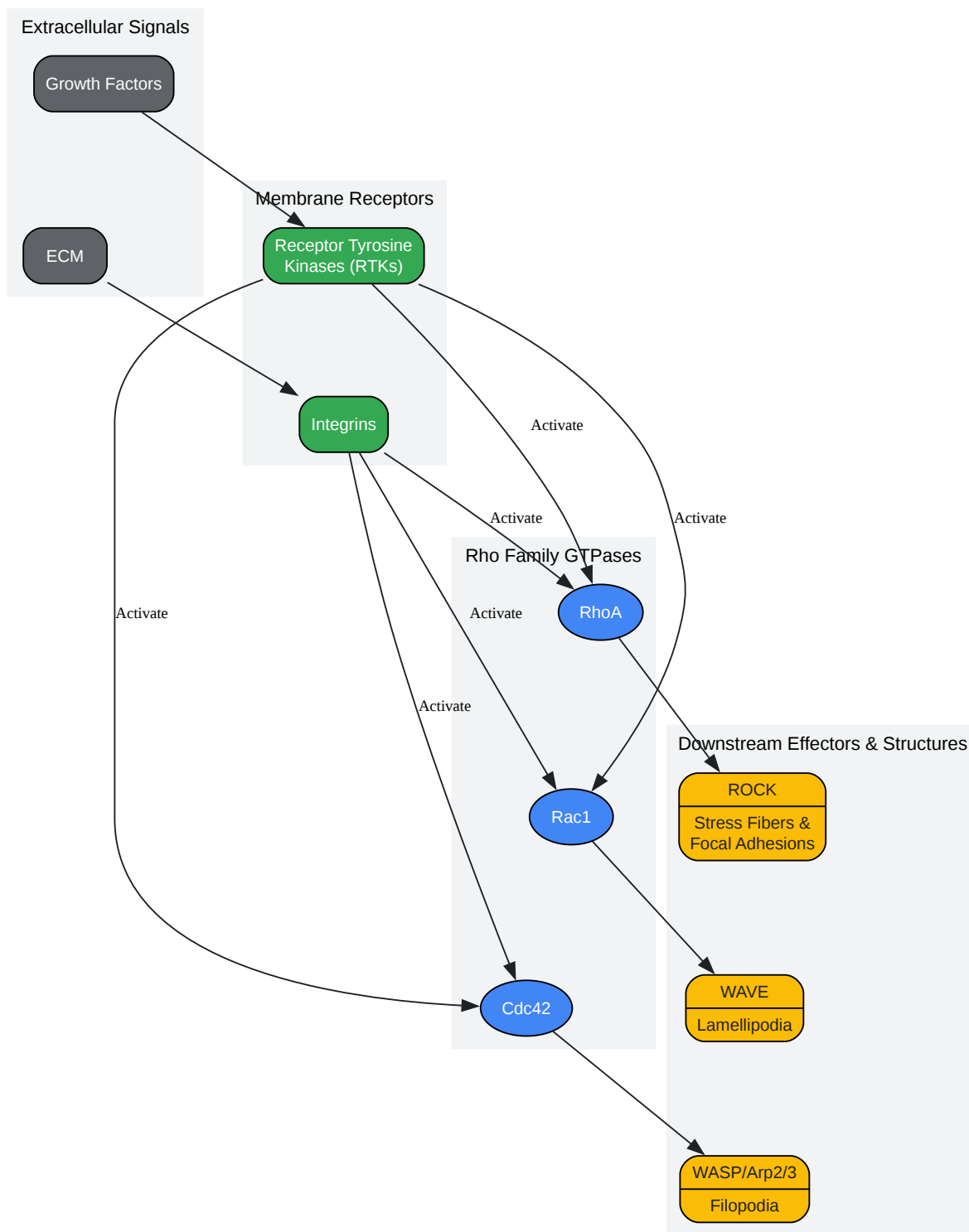
Mechanism of Action: How Phalloidin Stabilizes F-Actin

Phalloidin's utility stems from its remarkable affinity for F-actin over its monomeric precursor, G-actin.[7] It binds specifically and stoichiometrically at the interface between F-actin subunits, effectively locking them together. This interaction stabilizes the filament by significantly reducing the rate constant for subunit dissociation from the filament ends, thereby preventing depolymerization.[4][9] Furthermore, phalloidin inhibits the ATP hydrolysis activity associated

with F-actin.[4][9] By shifting the monomer-polymer equilibrium towards the polymerized state, phalloidin promotes actin polymerization and stabilizes the existing filaments for detailed microscopic analysis.[9][10]







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